

An In-depth Technical Guide to the Synthesis and Purification of Hexamethyldistannane

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Compound of Interest

Compound Name: **Hexamethyldistannane**

Cat. No.: **B1337061**

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Hexamethyldistannane ($(\text{CH}_3)_3\text{SnSn}(\text{CH}_3)_3$) is a versatile organotin reagent with significant applications in organic synthesis, serving as a key precursor for the introduction of the trimethylstannyl group in various molecules. Its utility in Stille cross-coupling reactions, the synthesis of allylic and vinyl stannanes, and other organometallic transformations makes a thorough understanding of its synthesis and purification paramount for researchers in academia and industry. This guide provides a comprehensive overview of the primary synthetic routes to **hexamethyldistannane**, detailed experimental protocols, and robust purification methods to ensure high-purity material for demanding applications.

Synthesis of Hexamethyldistannane: Key Methodologies

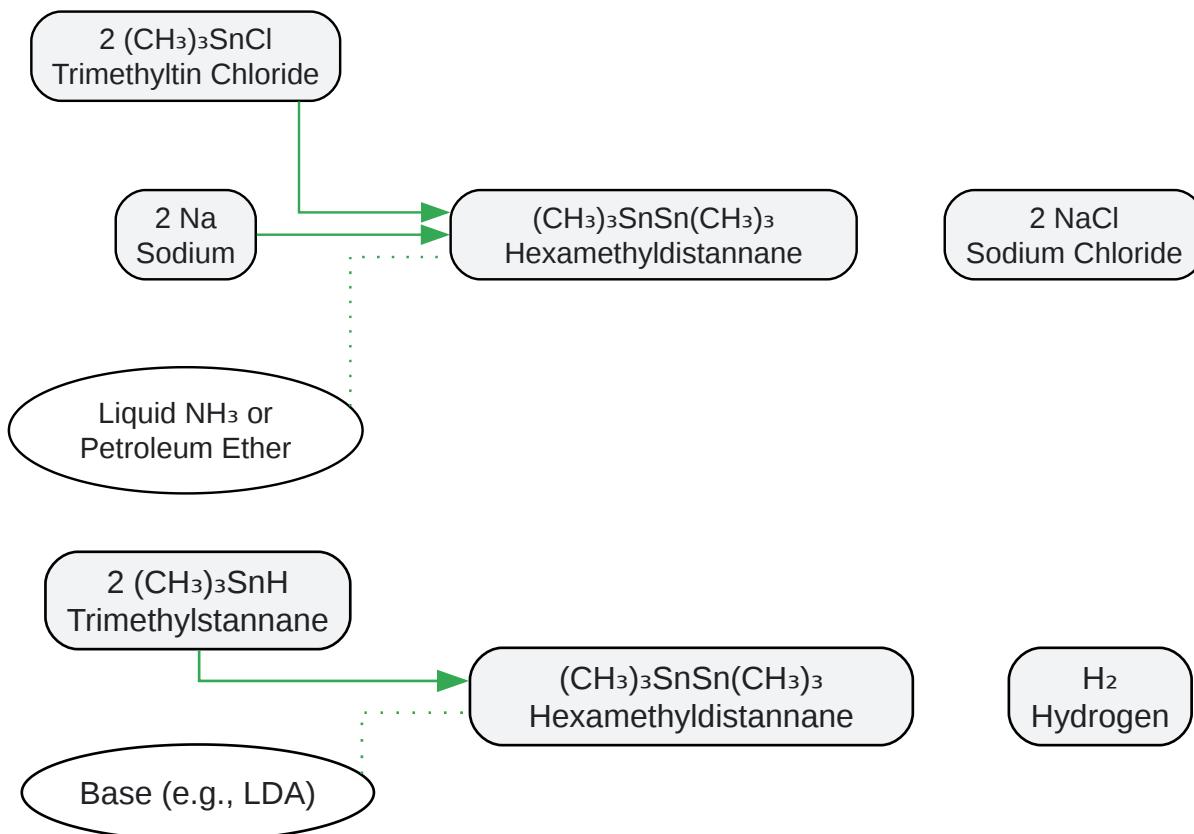
Several methods have been developed for the synthesis of **hexamethyldistannane**, with the most common and efficient routes starting from trimethyltin chloride or trimethylstannane. A newer, cost-effective method utilizing bis(trimethylstannyl)sulfide has also been reported.

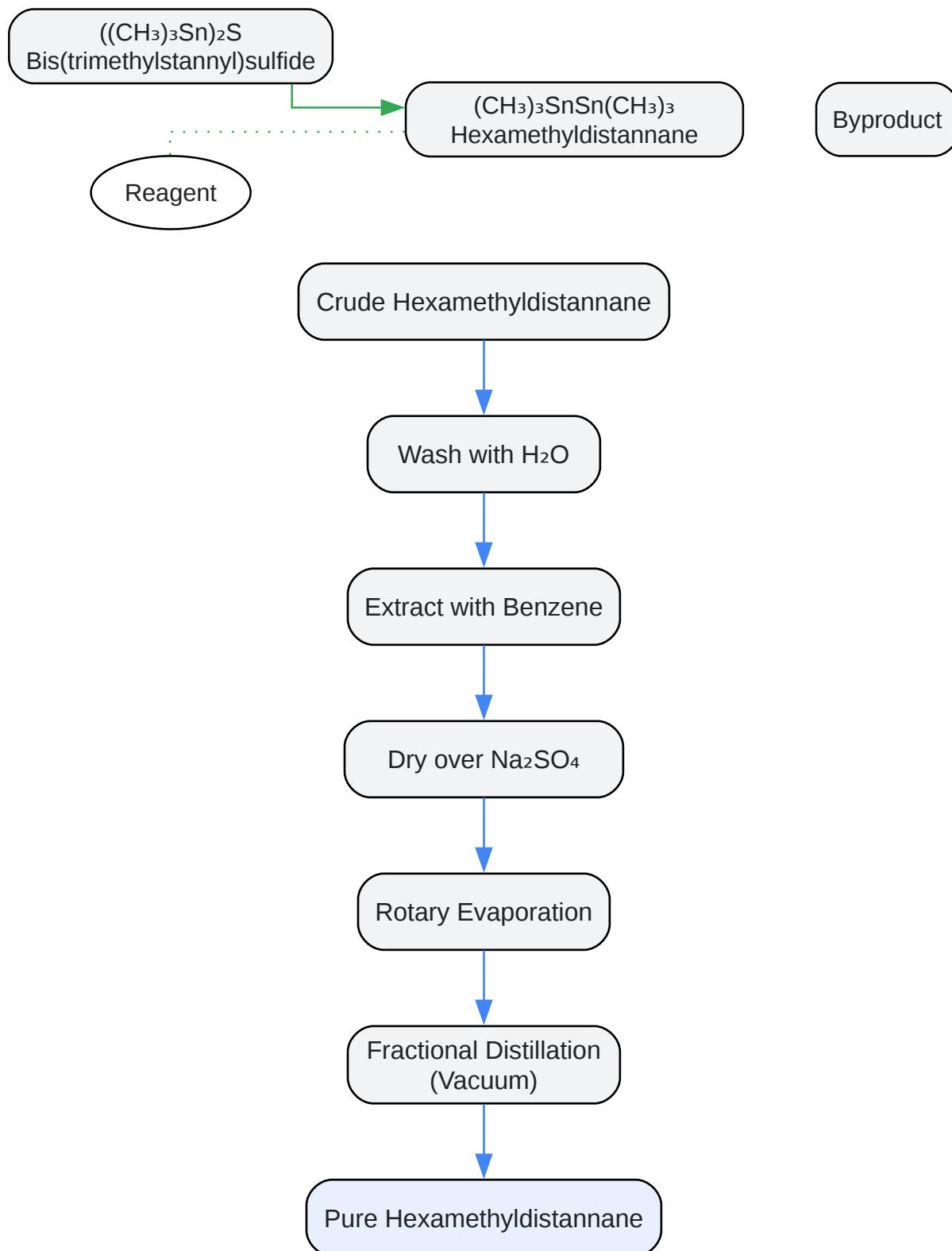
Synthesis from Trimethyltin Chloride via Wurtz-type Coupling

The reaction of trimethyltin chloride with a reducing agent, typically sodium metal, is a widely employed method for the preparation of **hexamethyldistannane**. This reaction is a variation of

the Wurtz coupling.

Reaction Pathway:



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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com